

Proper Disposal of Angeloylisogomisin O: A Guide for Laboratory Professionals

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Angeloylisogomisin O

Cat. No.: B605508

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Researchers, scientists, and drug development professionals handling **Angeloylisogomisin O** must adhere to strict safety and disposal protocols due to its hazardous properties. This guide provides essential information for the safe handling and disposal of this compound, ensuring the safety of laboratory personnel and the protection of the environment. **Angeloylisogomisin O** is classified as harmful if swallowed and very toxic to aquatic life with long-lasting effects[1]. Therefore, proper disposal is not just a regulatory requirement but a critical aspect of responsible research.

Hazard Summary and Disposal Recommendations

The following table summarizes the key hazards and recommended disposal procedures for **Angeloylisogomisin O** based on available safety data sheets.

Hazard Classification	GHS Hazard Statements	Disposal Precautionary Statements
Acute toxicity, Oral (Category 4)	H302: Harmful if swallowed	P264: Wash skin thoroughly after handling.
Acute aquatic toxicity (Category 1)	H400: Very toxic to aquatic life	P270: Do not eat, drink or smoke when using this product.
Chronic aquatic toxicity (Category 1)	H410: Very toxic to aquatic life with long lasting effects	P273: Avoid release to the environment.
P391: Collect spillage.		
P501: Dispose of contents/ container to an approved waste disposal plant.		

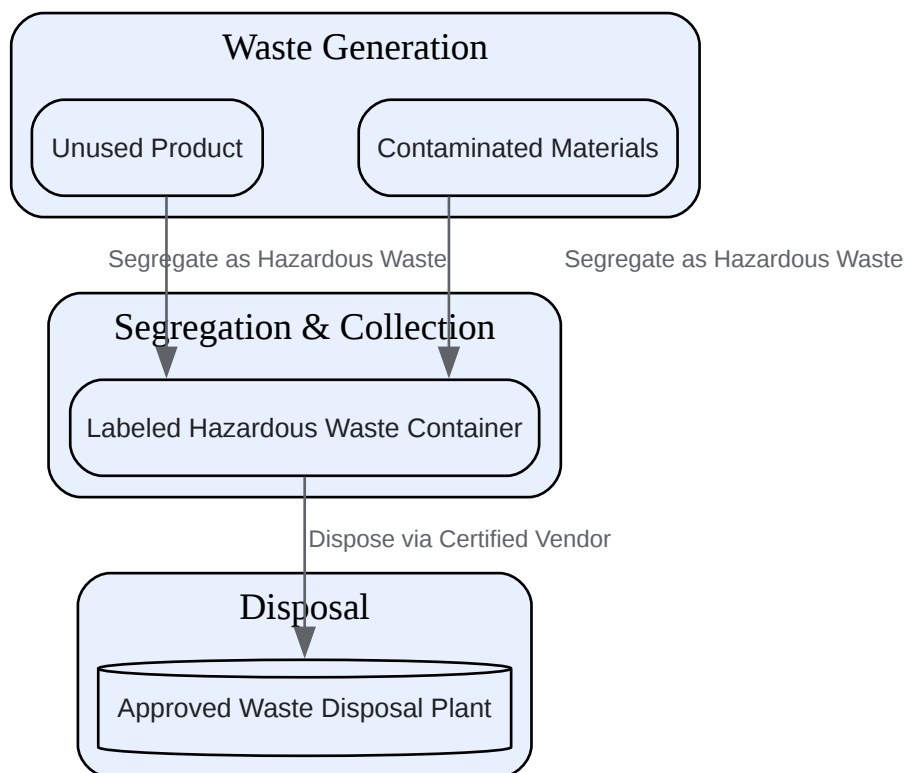
Experimental Protocols for Disposal

Specific, validated experimental protocols for the neutralization or deactivation of **Angeloylisogomisin O** are not readily available in public literature. The primary and recommended method of disposal is through an approved hazardous waste disposal facility. However, in the event of a small spill, the following containment and cleanup procedure is advised^[1]:

- Personal Protective Equipment (PPE): Before handling any spill, ensure appropriate PPE is worn, including safety goggles, gloves, and a lab coat.
- Containment: Prevent the spill from spreading. For liquid solutions, absorb with an inert, finely-powdered liquid-binding material such as diatomite or universal binders^[1].
- Decontamination: Decontaminate surfaces and equipment that have come into contact with **Angeloylisogomisin O** by scrubbing with alcohol^[1].
- Collection and Disposal: Carefully collect the absorbed material and any contaminated cleaning materials into a designated, labeled hazardous waste container. This container must be disposed of through an approved waste disposal plant^[1].

Disposal Workflow

The following diagram illustrates the recommended workflow for the proper disposal of **Angeloylisogomisin O**.



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Caption: Workflow for the proper disposal of **Angeloylisogomisin O**.

It is imperative to avoid releasing **Angeloylisogomisin O** into the environment, including drains or water courses^[1]. All disposal activities must comply with local, regional, and national regulations for hazardous waste. For further information, consult the material's safety data sheet and your institution's environmental health and safety department.

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References

- 1. Angeloylisogomisin O|83864-70-4|MSDS [dcchemicals.com]
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